

## 2-Pentenal CAS number and molecular weight

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### Compound of Interest

Compound Name: 2-Pentenal

Cat. No.: B073810

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## An In-depth Technical Guide to 2-Pentenal

This technical guide provides essential information on **2-Pentenal**, including its chemical identifiers and molecular data. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document also outlines a representative experimental protocol for the synthesis of related  $\alpha,\beta$ -unsaturated aldehydes and presents a visual workflow for this process.

## Physicochemical Properties of 2-Pentenal Isomers

**2-Pentenal** is an organic compound with the molecular formula  $C_5H_8O$ . It exists as different stereoisomers, primarily the (E)- and (Z)-isomers, also referred to as trans- and cis-isomers, respectively. The properties of these isomers can vary, and it is crucial to distinguish between them in a research and development context. A summary of the key identifiers for these isomers is provided below.

Property	2-Pentenal (Isomer Mixture/Unspecified)	(E)-2-Pentenal (trans)	(Z)-2-Pentenal (cis)
CAS Number	764-39-6[1]	1576-87-0[2][3]	1576-86-9[4][5][6][7]
Molecular Weight	84.12 g/mol [1]	84.12 g/mol or 84.1164 g/mol [2][3]	84.12 g/mol or 84.1164 g/mol [5][7][8]
Synonyms	Pent-2-enal[9]	trans-2-Pentenal, 2-Ethylacrylic aldehyde	cis-2-Pentenal[5]

## Experimental Protocols: Synthesis of $\alpha,\beta$ -Unsaturated Aldehydes

The synthesis of  $\alpha,\beta$ -unsaturated aldehydes such as **2-pentenal** and its derivatives is commonly achieved through an aldol condensation reaction. This reaction involves the base- or acid-catalyzed reaction between two carbonyl compounds (aldehydes or ketones) to form a  $\beta$ -hydroxy carbonyl compound, which then dehydrates to give the  $\alpha,\beta$ -unsaturated product.

### Protocol: Base-Catalyzed Aldol Condensation for the Synthesis of 2-Methyl-**2-Pentenal**

This protocol is a representative example of the synthesis of an  $\alpha,\beta$ -unsaturated aldehyde, specifically 2-methyl-**2-pentenal**, through the self-condensation of propionaldehyde using an anion exchange resin as the catalyst.[\[10\]](#)

#### Materials:

- Propionaldehyde
- Anion exchange resin (catalyst)
- Benzene (solvent)
- Water
- Organic acid (for neutralization, if needed)

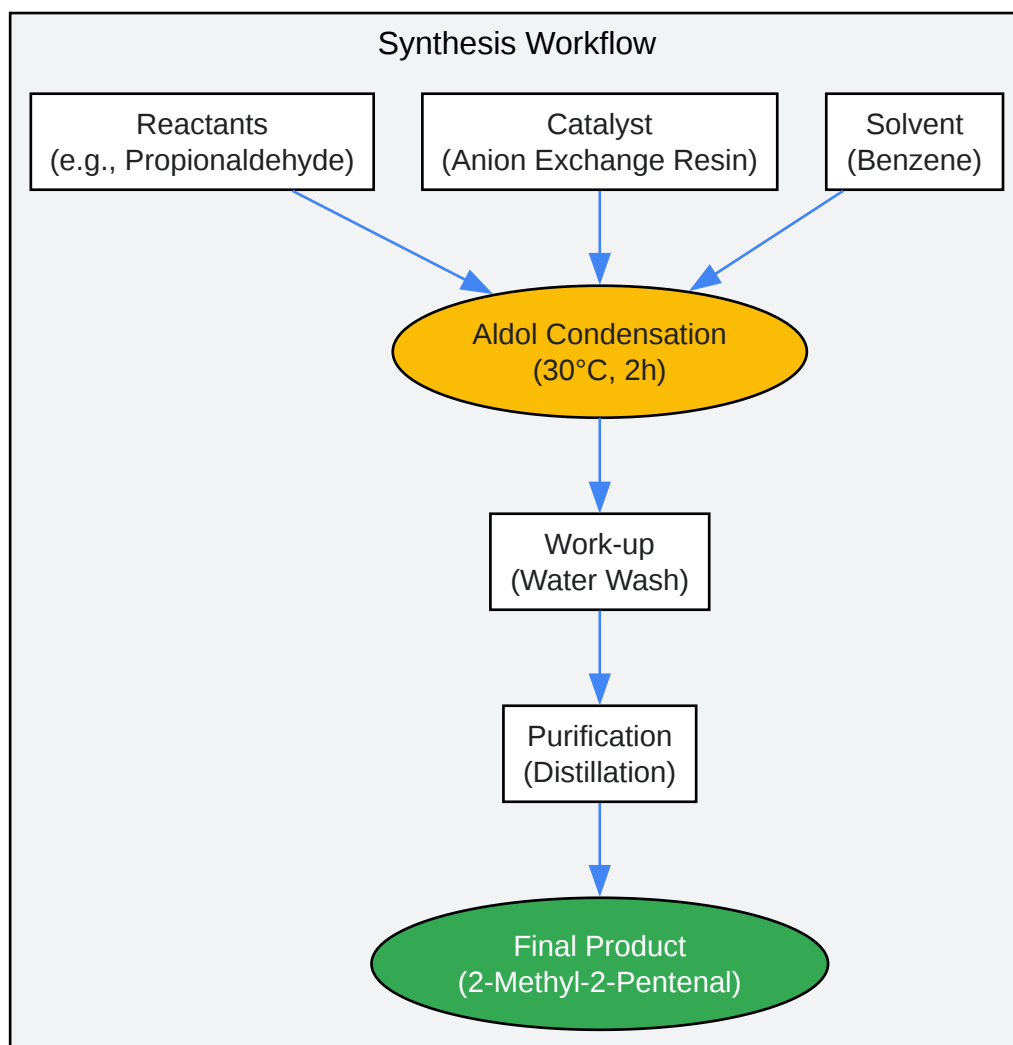
#### Procedure:

- **Reaction Setup:** In a reaction vessel, combine propionaldehyde and the anion exchange resin. For example, a molar ratio of 20 mmol of propionaldehyde to 10 mmol of anion exchange resin can be used.[\[10\]](#)
- **Solvent Addition:** Add a suitable solvent, such as 5 mL of benzene, to the reaction mixture.[\[10\]](#)
- **Reaction Conditions:** Stir the mixture at a controlled temperature, for instance, 30°C, for a duration of 2 hours.[\[10\]](#)

- **Work-up:** After the reaction is complete, the mixture is washed with water to remove the catalyst and any water-soluble byproducts. If necessary, an organic acid can be used to neutralize the mixture before washing.
- **Product Isolation:** The organic layer containing the product, 2-methyl-**2-pentenal**, is separated. The solvent can be removed under reduced pressure to yield the crude product.
- **Purification:** The crude product can be further purified by distillation to obtain high-purity 2-methyl-**2-pentenal**.

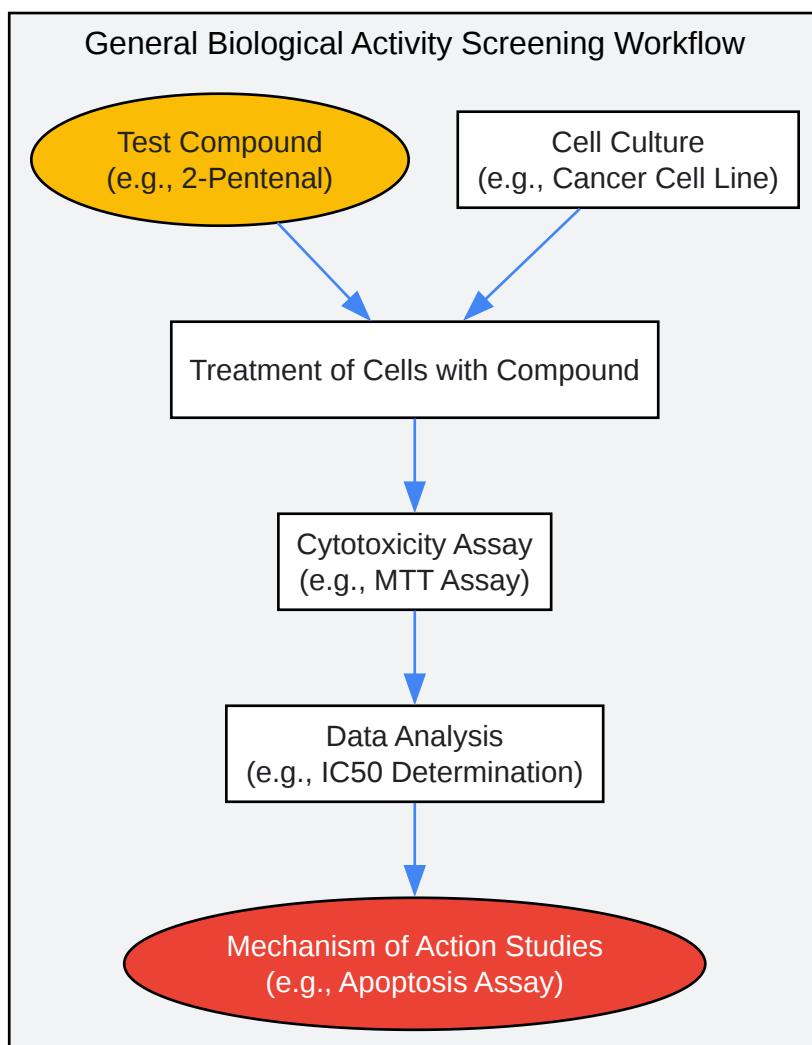
## Visualizing Experimental and Logical Workflows

The following diagrams illustrate key workflows relevant to the synthesis and potential biological screening of **2-Pentenal** and related compounds.



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Caption: Workflow for the synthesis of 2-methyl-**2-pentenal**.



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## References

- 1. 2-Pentenal | C<sub>5</sub>H<sub>8</sub>O | CID 12993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Pentenal, (E)- [webbook.nist.gov]
- 3. 2-Pentenal, (E)- [webbook.nist.gov]

- 4. (Z)-2-pentenal [flavscents.com]
- 5. (Z)-2-pentenal [webbook.nist.gov]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. (Z)-2-Pentenal | C<sub>5</sub>H<sub>8</sub>O | CID 12365893 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. (Z)-2-pentenal (CAS 1576-86-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. 2-Pentenal [webbook.nist.gov]
- 10. researchgate.net [researchgate.net]
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